

Application Note: Recombinant Production of Palustrin-2c in E. coli

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Compound of Interest

Compound Name: Palustrin-2c

Cat. No.: B1577118

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Executive Summary & Scientific Rationale

Palustrin-2c is a 31-amino acid cationic antimicrobial peptide (AMP) originally isolated from the skin secretions of the Pickerel frog (*Rana palustris*). It belongs to the Palustrin-2 family, characterized by a C-terminal "Rana box"—a cyclic heptapeptide domain stabilized by a disulfide bridge (Cys23–Cys29). This structural feature is critical for its proteolytic stability and antimicrobial potency against Gram-negative bacteria.

Challenges in Expression

- **Host Toxicity:** As a potent AMP, **Palustrin-2c** can disrupt *E. coli* membranes, leading to cell death and low yields.
- **Proteolytic Degradation:** Small, unstructured peptides are rapid targets for host proteases.
- **Disulfide Formation:** The *E. coli* cytoplasm is a reducing environment (glutathione pathway), preventing the spontaneous formation of the essential Cys23–Cys29 disulfide bond.

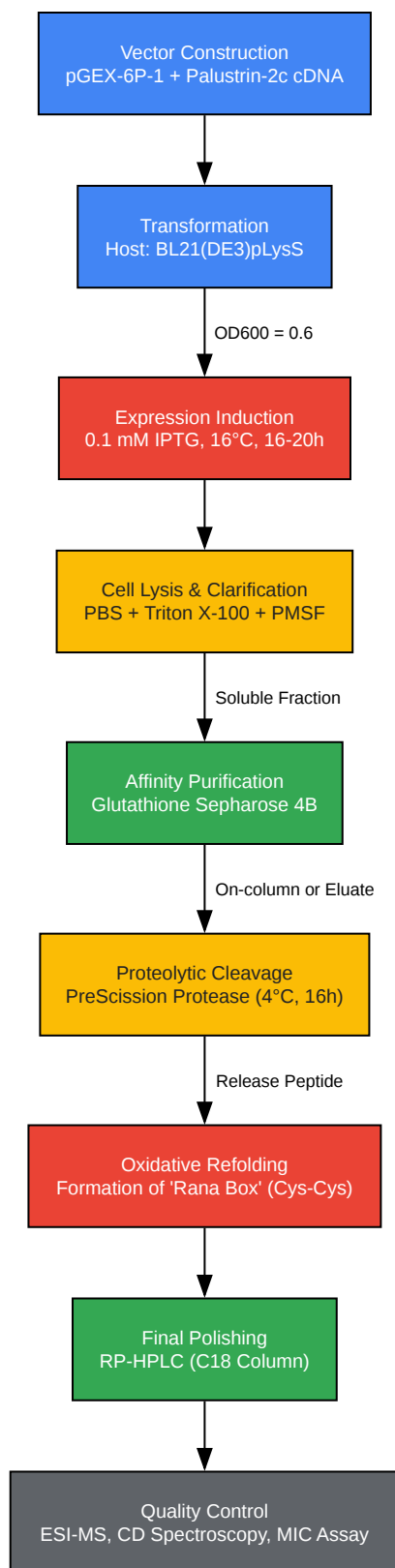
Strategic Solution

To overcome these barriers, this protocol utilizes a GST-Fusion Strategy using the pGEX-6P-1 vector in BL21(DE3)pLysS cells.

- GST Tag (26 kDa): Masks the cationic charge of the peptide, neutralizing toxicity and promoting solubility.
- pLysS Plasmid: Expresses T7 lysozyme to suppress basal expression (leaky transcription) prior to induction, preventing premature host toxicity.
- Post-Cleavage Oxidation: A specific redox-shuffling step is introduced after purification to catalyze the formation of the "Rana box" disulfide bridge.

Experimental Workflow Diagram

The following flowchart outlines the critical path from cloning to active peptide recovery.



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Caption: Step-by-step workflow for the recombinant production of **Palustrin-2c**, highlighting the critical oxidation step required for biological activity.

Detailed Protocol

Phase 1: Construct Design & Transformation

- Vector:pGEX-6P-1 (Cytiva). This vector places a Glutathione S-transferase (GST) tag at the N-terminus, followed by a PreScission Protease recognition site (Leu-Glu-Val-Leu-Phe-Gln-GP-Pro).
- Insert: **Palustrin-2c** coding sequence (codon-optimized for *E. coli*).
- Host Strain:BL21(DE3)pLysS. The pLysS plasmid confers chloramphenicol resistance and expresses T7 lysozyme, which inhibits T7 RNA polymerase, ensuring "off" means "off" until induction.

Procedure:

- Transform 50 ng of pGEX-**Palustrin-2c** plasmid into 50 μ L of chemically competent BL21(DE3)pLysS cells.
- Plate on LB agar containing Ampicillin (100 μ g/mL) and Chloramphenicol (34 μ g/mL).
- Incubate overnight at 37°C.

Phase 2: Expression (The "Low & Slow" Method)

High-temperature expression (37°C) often drives AMP fusion proteins into insoluble inclusion bodies. We utilize a low-temperature strategy to maintain solubility.

- Inoculation: Pick a single colony into 10 mL 2xYT medium (Amp+Cam). Grow overnight at 37°C, 220 rpm.
- Scale-up: Inoculate 1 L of 2xYT medium with 10 mL of overnight culture.
- Growth: Incubate at 37°C until OD₆₀₀ reaches 0.5–0.7.

- Cooling: Cool the culture to 16°C (place flask in ice water bath for 10 min, then transfer to refrigerated shaker).
- Induction: Add IPTG to a final concentration of 0.1 mM (low concentration minimizes metabolic stress).
- Production: Incubate at 16°C for 16–20 hours at 200 rpm.
- Harvest: Centrifuge at 5,000 x g for 15 min at 4°C. Store pellet at -80°C.

Phase 3: Purification & Cleavage

Buffer A (Lysis/Wash): 1x PBS (140 mM NaCl, 2.7 mM KCl, 10 mM Na₂HPO₄, 1.8 mM KH₂PO₄), pH 7.4. Buffer B (Elution): 50 mM Tris-HCl, 10 mM Reduced Glutathione, pH 8.0. Cleavage Buffer: 50 mM Tris-HCl, 150 mM NaCl, 1 mM EDTA, 1 mM DTT, pH 7.0.

- Lysis: Resuspend pellet in 25 mL Buffer A supplemented with 1 mM PMSF and 1% Triton X-100. Sonicate on ice (6 cycles: 10s on, 10s off, 40% amplitude).
- Clarification: Centrifuge at 15,000 x g for 30 min at 4°C. Collect the supernatant (soluble fraction).
- Affinity Capture: Equilibrate 2 mL of Glutathione Sepharose 4B resin with Buffer A. Load supernatant at a slow flow rate (0.5 mL/min).
- Wash: Wash column with 20 CV (Column Volumes) of Buffer A to remove non-specific binders.
- Cleavage (On-Column):
 - Wash resin with 5 CV of Cleavage Buffer.
 - Add 80 units of PreScission Protease (HRV 3C Protease) in 2 mL Cleavage Buffer.
 - Seal column and incubate at 4°C for 16 hours with gentle rotation.
 - Note: PreScission protease is GST-tagged. It will remain bound to the resin while the cleaved **Palustrin-2c** is released.

- Elution: Collect the flow-through (containing cleaved **Palustrin-2c**). Wash with 2 CV of Cleavage Buffer to recover residual peptide.

Phase 4: Oxidative Refolding ("Rana Box" Formation)

The eluted peptide contains reduced cysteines. To form the Cys23–Cys29 disulfide bond, controlled oxidation is required.

- Dilution: Dilute the peptide eluate to <0.1 mg/mL to prevent intermolecular aggregation.
- Redox Buffer: Adjust buffer to 0.1 M Ammonium Bicarbonate, pH 8.0.
- Oxidation: Stir gently at room temperature open to air for 24 hours. Alternatively, add 1 mM GSH / 0.1 mM GSSG (glutathione redox pair) to accelerate folding.
- Verification: Monitor by HPLC; the oxidized peptide will shift to a slightly lower retention time (more compact) compared to the reduced form.

Phase 5: Final Polish (RP-HPLC)

- Column: C18 Semi-preparative column (e.g., Zorbax 300SB-C18).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 0–60% B over 40 minutes.
- Lyophilization: Freeze-dry the peak fractions corresponding to **Palustrin-2c**.

Characterization & Quality Control

QC Parameter	Method	Expected Result
Identity	ESI-MS (Mass Spec)	3193.8 Da (Theoretical Monoisotopic Mass). Note: Oxidized form is 2 Da less than reduced.
Purity	RP-HPLC (214 nm)	Single peak >95% purity.
Structure	CD Spectroscopy	Characteristic α -helical spectrum (minima at 208/222 nm) in 50% TFE or SDS micelles.
Activity	MIC Assay	MIC 1–5 μ M against E. coli ATCC 25922.

Troubleshooting Guide:

- Insoluble Fusion Protein: If GST-Palustrin is in the pellet, reduce induction temperature to 12°C or add 1% Ethanol and 0.4 M Sorbitol to the media to trigger chaperone expression.
- Incomplete Cleavage: Ensure the buffer contains DTT (required for PreScission activity) but remove DTT before the oxidation step.

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